

Personal protective equipment for handling

Desdiacetyl-8-oxo Famciclovir-d4

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Compound of Interest

Compound Name: *Desdiacetyl-8-oxo Famciclovir-d4*

Cat. No.: *B585381*

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Essential Safety and Handling of Desdiacetyl-8-oxo Famciclovir-d4

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for the personal protective equipment (PPE), operational handling, and disposal of **Desdiacetyl-8-oxo Famciclovir-d4**.

Compound Information:

Identifier	Value
Chemical Name	Desdiacetyl-8-oxo Famciclovir-d4
CAS Number	1346603-55-1 [1] [2]
Molecular Formula	C10H11D4N5O3 [1]
Molecular Weight	257.28 [1]
Synonyms	2-Amino-7,9-dihydro-9-[4-hydroxy-3-(hydroxymethyl)butyl]-8H-purin-8-one-d4; BRL 48959-d4; 8-Oxo-6-deoxypenciclovir-d4 [1]
Primary Use	A labeled oxidative metabolite of Famciclovir for in vitro research. [1]

While a specific Safety Data Sheet (SDS) for **Desdiacetyl-8-oxo Famciclovir-d4** is not readily available, safety protocols should be based on the parent compound, Famciclovir, and general best practices for handling potentially hazardous pharmaceutical compounds. Famciclovir is an antiviral agent, and its derivatives should be handled with care.[3][4][5][6]

Personal Protective Equipment (PPE)

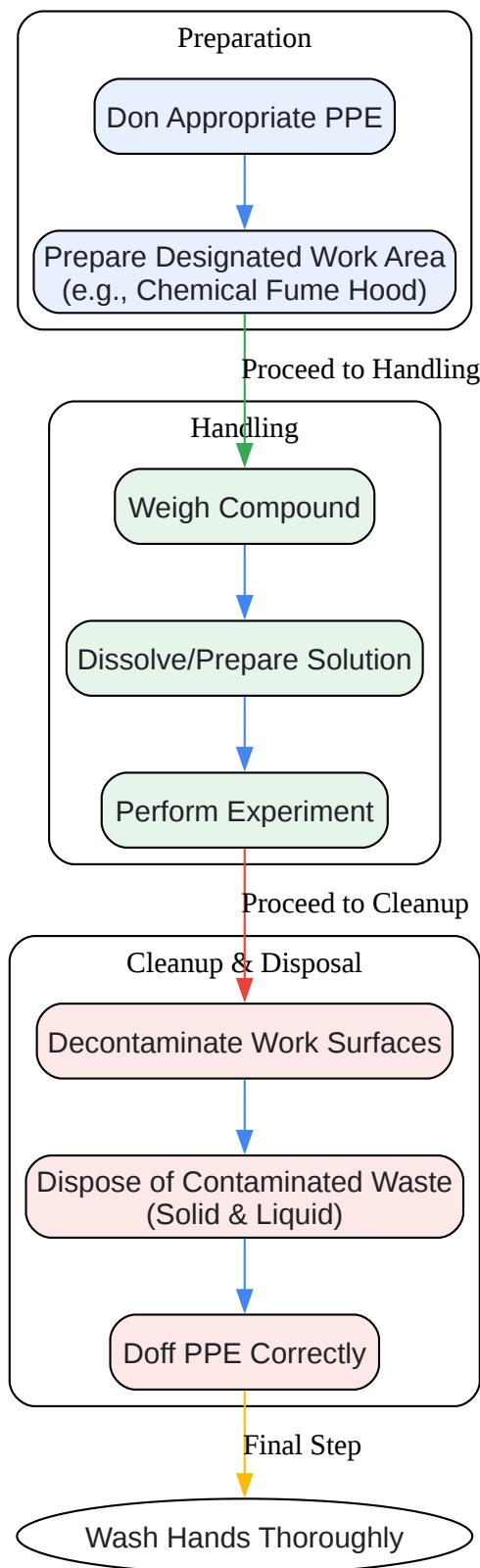
The following table summarizes the recommended PPE for handling **Desdiacetyl-8-oxo Famciclovir-d4**. The use of appropriate PPE is critical to protect laboratory personnel from potential exposure.[7][8]

Protection Type	Specific Recommendations	Rationale
Hand Protection	Wear two pairs of powder-free, chemotherapy-rated nitrile gloves. Change gloves regularly or immediately if contaminated, torn, or punctured.[8]	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection.
Body Protection	A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.[8]	Protects skin and personal clothing from contamination.
Eye Protection	Chemical safety goggles or a full-face shield.[9][10]	Protects eyes from splashes and airborne particles.
Respiratory Protection	A NIOSH-certified N95 or higher respirator is recommended, especially when handling powders or if there is a risk of aerosol generation.[9][11]	Prevents inhalation of the compound.

Operational Handling and Disposal Plan

A clear, step-by-step workflow is essential for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Handling **Desdiacetyl-8-oxo Famciclovir-d4**

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Caption: Workflow for Safe Handling of **Desdiacetyl-8-oxo Famciclovir-d4**.

Experimental Protocols:

1. Preparation:

- Donning PPE: Before entering the designated handling area, put on all required PPE in the correct order (e.g., gown, mask/respirator, goggles, inner gloves, outer gloves).
- Area Preparation: All handling of solid **Desdiacetyl-8-oxo Famciclovir-d4** should be conducted in a certified chemical fume hood or a similar ventilated enclosure to minimize inhalation exposure. The work surface should be covered with absorbent, disposable liners.

2. Handling:

- Weighing: Use a dedicated, calibrated analytical balance within the containment enclosure. Handle the compound with care to avoid generating dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to prevent splashing. Keep containers closed when not in use.

3. Cleanup and Disposal:

- Decontamination: After handling, decontaminate all surfaces with an appropriate cleaning agent.
- Waste Disposal: All contaminated materials, including gloves, gowns, pipette tips, and excess compound, must be disposed of as hazardous chemical waste in clearly labeled, sealed containers. Follow all institutional and local regulations for hazardous waste disposal.
- Doffing PPE: Remove PPE in a manner that avoids self-contamination. The outer gloves should be removed first, followed by the gown, and then the inner gloves. Eye and respiratory protection are typically removed last.
- Hand Washing: Wash hands thoroughly with soap and water immediately after removing all PPE.^[8]

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